

# (R)-3-Amino-2-hydroxypropanoic acid chemical properties

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**Compound Name:** (R)-3-Amino-2-hydroxypropanoic acid

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An In-depth Technical Guide to the Chemical Properties of **(R)-3-Amino-2-hydroxypropanoic Acid**

## Authored by a Senior Application Scientist Introduction

**(R)-3-Amino-2-hydroxypropanoic acid**, commonly known as D-isoserine, is a non-proteinogenic amino acid, meaning it is not incorporated into proteins through the genetic code of any known organism<sup>[1]</sup>. As a structural isomer of the canonical amino acid D-serine, it differs in the relative positions of its hydroxyl and amino functional groups. While D-serine is an  $\alpha$ -amino acid, D-isoserine is classified as an  $\alpha$ -hydroxy- $\beta$ -amino acid. This structural distinction imparts unique chemical properties and reactivity, making D-isoserine a valuable chiral building block in synthetic chemistry<sup>[2]</sup>. Its applications are prominent in pharmaceutical development for creating peptide-based therapeutics, chiral compounds, and molecules with enhanced bioavailability due to its increased solubility and reactivity conferred by the hydroxyl group<sup>[2]</sup>. This guide provides a comprehensive technical overview of the chemical properties, synthesis, analysis, and applications of D-isoserine for researchers, scientists, and professionals in drug development.

## Molecular Structure and Stereochemistry

The fundamental characteristics of D-isoserine stem from its molecular architecture. It possesses a three-carbon backbone with a carboxylic acid group at C1, a hydroxyl group at C2, and an amino group at C3. The crucial feature is the stereocenter at the C2 carbon, which has an (R) configuration.

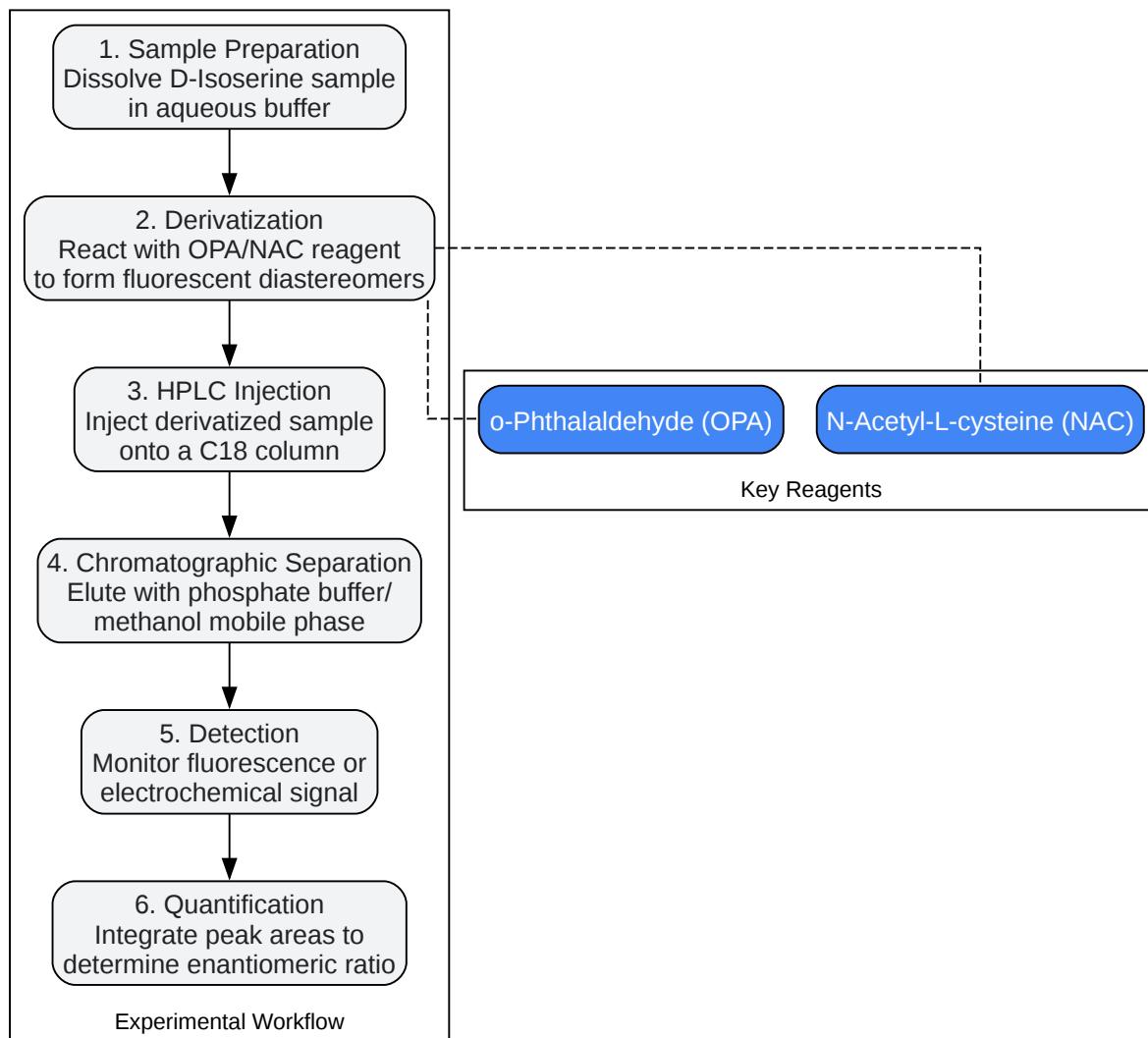


Figure 2: HPLC Workflow for D-Isoserine Enantiomeric Analysis

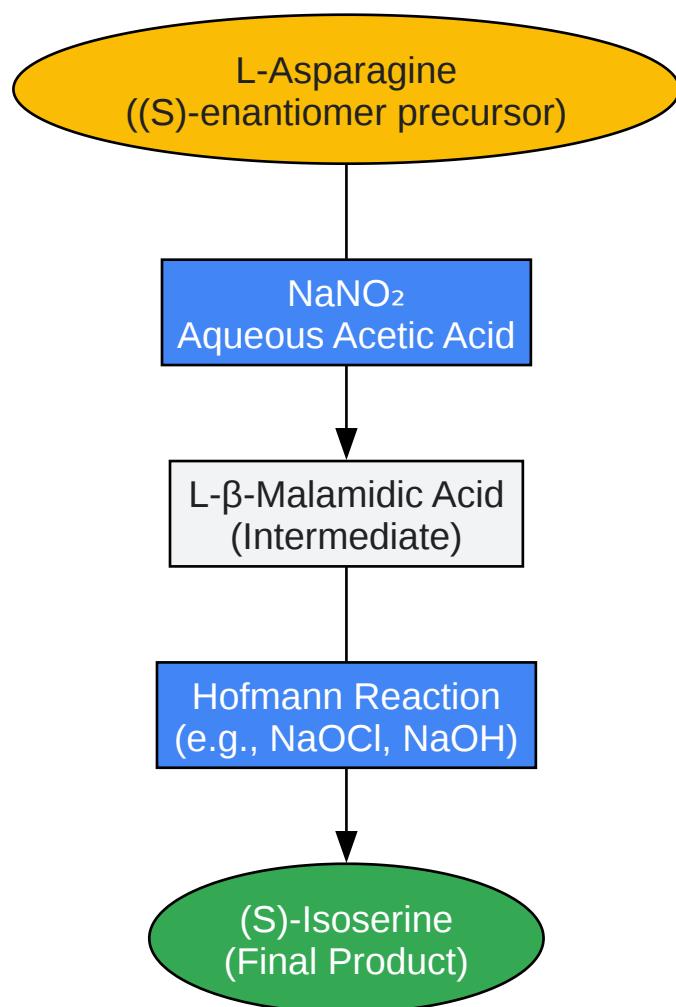


Figure 3: Conceptual Synthetic Pathway to Isoserine

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